

# LC-MS/MS for sensitive detection of 5-hydroxyomeprazole

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

|                |                                     |
|----------------|-------------------------------------|
| Compound Name: | 5-Hydroxy Omeprazole Sodium<br>Salt |
| CAS No.:       | 1215629-45-0                        |
| Cat. No.:      | B1140435                            |

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APPLICATION NOTE: AN-2026-CYP High-Sensitivity Quantitation of 5-Hydroxyomeprazole in Human Plasma via LC-MS/MS for CYP2C19 Phenotyping

## Executive Summary

This application note details a robust, high-sensitivity protocol for the quantification of 5-hydroxyomeprazole (5-OH-OME) and its parent drug, Omeprazole (OME), in human plasma. As 5-OH-OME is the specific product of CYP2C19-mediated hydroxylation, its accurate measurement is the gold standard for phenotyping CYP2C19 metabolizer status (Poor, Intermediate, Extensive, Ultra-rapid).

Key Technical Differentiators:

- **Isobaric Resolution:** Chromatographic separation of 5-OH-OME from Omeprazole Sulfone (an isobaric CYP3A4 metabolite) to prevent false positives.
- **pH Stabilization:** A customized alkaline extraction protocol to prevent the acid-catalyzed degradation of Omeprazole during sample processing.

- Sensitivity: Lower Limit of Quantitation (LLOQ) of 1.0 ng/mL, suitable for detecting trace metabolite levels in Poor Metabolizers (PM).

## Scientific Background & Mechanism

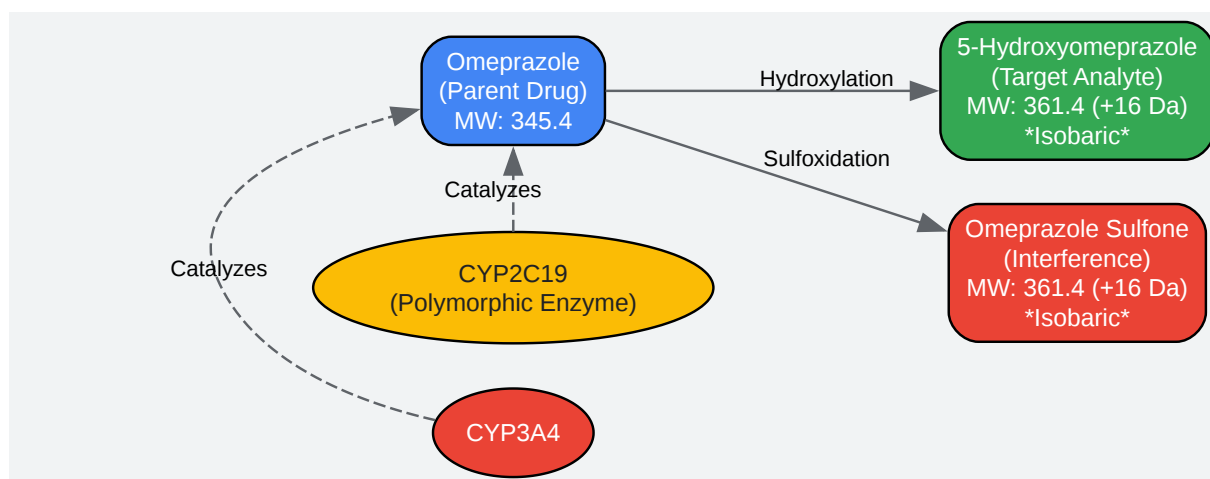
Omeprazole is a proton pump inhibitor (PPI) extensively metabolized in the liver.<sup>[1]</sup> Its metabolic ratio (Omeprazole / 5-OH-OME) is a validated biomarker for CYP2C19 activity.

- CYP2C19 Pathway: Hydroxylates Omeprazole at the 5-position to form 5-Hydroxyomeprazole.<sup>[1]</sup>
- CYP3A4 Pathway: Oxidizes the sulfinyl group to form Omeprazole Sulfone.<sup>[1]</sup>

Critical Analytical Challenge: 5-Hydroxyomeprazole and Omeprazole Sulfone are isomers (MW 361.4 Da). They share the same precursor ion (

) and often the same product ions. Mass spectrometry alone cannot distinguish them; chromatographic resolution is mandatory.

### Figure 1: Omeprazole Metabolic Pathway



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Caption: Divergent metabolic pathways of Omeprazole. Note the isobaric nature of the hydroxy and sulfone metabolites.

## Method Development Strategy

### Stability Control (The "Alkaline" Imperative)

Omeprazole and its metabolites are acid-labile benzimidazoles. In acidic media ( $\text{pH} < 4$ ), they degrade rapidly into discoloration products.

- Protocol Decision: Avoid acidic protein precipitation (e.g., TCA or Perchloric acid).
- Solution: Use Liquid-Liquid Extraction (LLE) at  $\text{pH} 8.5$ . This stabilizes the analytes and extracts them into an organic layer, leaving plasma proteins and salts behind.

### Chromatographic Separation

To separate the isobaric 5-OH-OME and Omeprazole Sulfone, we utilize a high-pH mobile phase.

- Column: C18 with high carbon load (e.g., Waters XBridge C18 or Agilent Zorbax Eclipse Plus C18).
- Mobile Phase: Ammonium Bicarbonate ( $\text{pH} 8.5$ ) promotes the non-ionized state of the benzimidazoles, improving retention and peak shape compared to acidic formate buffers.

## Detailed Experimental Protocol

### Chemicals & Reagents[3]

- Standards: Omeprazole, 5-Hydroxyomeprazole, Omeprazole Sulfone (for resolution check).
- Internal Standard (IS): Omeprazole-d3 or Lansoprazole.
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Ethyl Acetate, Ammonium Bicarbonate.

### Sample Preparation (Liquid-Liquid Extraction)

This protocol prioritizes sensitivity and cleanliness over speed.

- Aliquot: Transfer 200  $\mu\text{L}$  of human plasma into a clean glass tube.

- IS Addition: Add 20  $\mu$ L of Internal Standard solution (500 ng/mL in MeOH). Vortex briefly.
- Buffer Addition: Add 100  $\mu$ L of 100 mM Ammonium Bicarbonate (pH 8.5).
  - Why? This ensures the sample pH is alkaline, stabilizing the drug and suppressing ionization for better extraction into organic solvent.
- Extraction: Add 1.5 mL of Ethyl Acetate.
- Agitation: Vortex vigorously for 5 minutes or shaker for 10 minutes.
- Phase Separation: Centrifuge at 4,000 rpm for 5 minutes at 4°C.
- Transfer: Transfer 1.2 mL of the upper organic layer (Ethyl Acetate) to a fresh tube.
- Evaporation: Evaporate to dryness under a gentle stream of nitrogen at 35°C.
- Reconstitution: Reconstitute the residue in 200  $\mu$ L of Mobile Phase (10 mM Ammonium Bicarbonate : ACN, 70:30 v/v).
- Final Spin: Centrifuge at 10,000 rpm for 5 minutes to pellet any particulates before injection.

## LC-MS/MS Conditions

### Liquid Chromatography (LC)

- System: UHPLC (e.g., Agilent 1290 or Waters Acquity).
- Column: Waters XBridge C18 BEH, 2.1 x 100 mm, 2.5  $\mu$ m (pH stable up to 12).
- Column Temp: 35°C.
- Flow Rate: 0.35 mL/min.
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH adjusted to 8.5 with Ammonium Hydroxide).
- Mobile Phase B: Acetonitrile.[3]

- Gradient:
  - 0.0 min: 15% B
  - 4.0 min: 60% B
  - 4.1 min: 95% B (Wash)
  - 5.5 min: 95% B
  - 5.6 min: 15% B (Re-equilibration)
  - 7.5 min: Stop

#### Mass Spectrometry (MS)

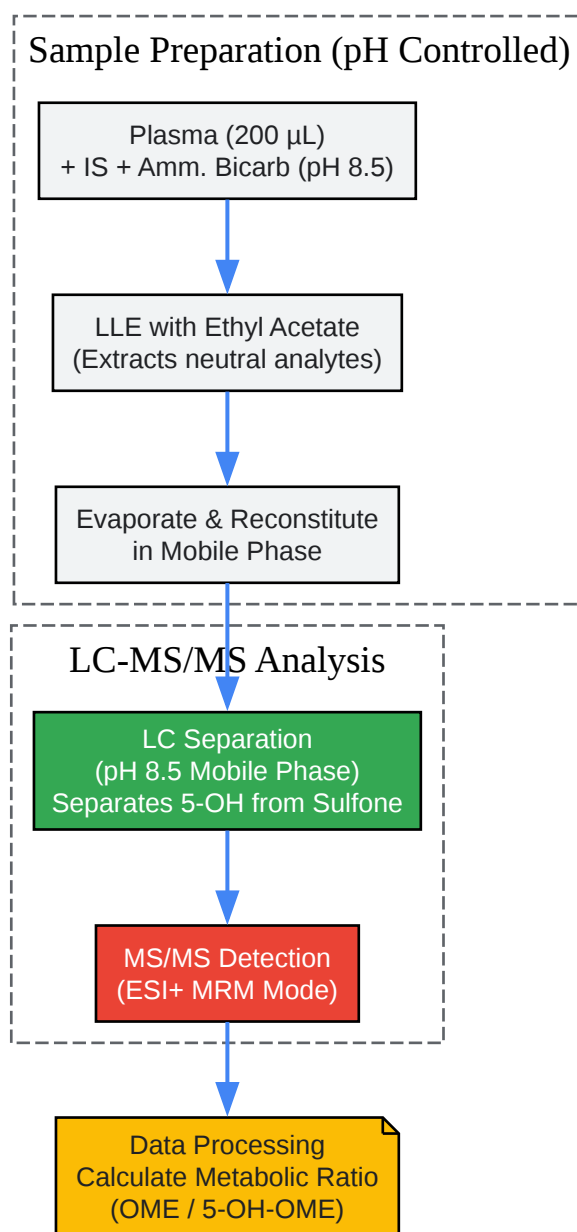
- Source: Electrospray Ionization (ESI), Positive Mode.[\[2\]](#)
- Capillary Voltage: 3.5 kV.
- Desolvation Temp: 500°C.

#### MRM Transitions (Table 1)

| Analyte            | Precursor Ion ( ) | Product Ion ( ) | Cone Voltage (V) | Collision Energy (eV) | Retention Time (approx) |
|--------------------|-------------------|-----------------|------------------|-----------------------|-------------------------|
| Omeprazole         | 346.1             | 198.1           | 20               | 12                    | 4.2 min                 |
| 5-OH-Omeprazole    | 362.1             | 214.1           | 22               | 15                    | 2.8 min                 |
| Omeprazole Sulfone | 362.1             | 214.1           | 22               | 15                    | 3.9 min                 |
| Omeprazole-d3 (IS) | 349.1             | 198.1           | 20               | 12                    | 4.2 min                 |

Note: The retention times highlight the critical separation between 5-OH-OME (2.8 min) and the Sulfone (3.9 min).

## Figure 2: Analytical Workflow



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Caption: Step-by-step workflow ensuring analyte stability and specificity.

## Validation & Quality Control (Self-Validating System)

To ensure the trustworthiness of the data, the following QC checks must be embedded in every batch:

- Isobaric Resolution Check:
  - Inject a "System Suitability" mixture containing both 5-OH-OME and Omeprazole Sulfone before running samples.
  - Acceptance Criteria: Baseline resolution ( $R_s$ ) between the two peaks. If they co-elute, the 5-OH-OME concentration will be overestimated.
- Linearity & Sensitivity:
  - Calibration Range: 1.0 ng/mL to 1000 ng/mL.
  - Correlation Coefficient ( $r^2$ ):  $> 0.995$ .
  - Accuracy:  $\pm 15\%$  ( $\pm 20\%$  at LLOQ).
- Matrix Effect Evaluation:
  - Perform a "Post-Column Infusion" test during validation. Infuse 5-OH-OME continuously while injecting a blank plasma extract. Look for ion suppression zones at the retention time of the analyte.

## Troubleshooting Guide

| Issue        | Probable Cause                          | Corrective Action                                                                                           |
|--------------|-----------------------------------------|-------------------------------------------------------------------------------------------------------------|
| Peak Tailing | Acidic interaction with silanols.       | Ensure Mobile Phase pH is 8.0. Use a "high pH" resistant column (e.g., BEH C18).                            |
| Low Recovery | Analyte degradation during evaporation. | Ensure evaporation temp is < 40°C. Do not leave samples dry for extended periods. Reconstitute immediately. |
| Interference | Omeprazole Sulfone co-elution.          | Adjust gradient slope. Decrease organic modifier start percentage (e.g., start at 10% B instead of 15%).    |
| Carryover    | Stickiness of Omeprazole.[4]            | Use a needle wash of 50:50 MeOH:ACN with 0.1% Formic Acid.                                                  |

## References

- Food and Drug Administration (FDA). (2018).[5][6][7] Bioanalytical Method Validation Guidance for Industry. [\[Link\]](#)[6]
- Hofmann, U., et al. (2006). Simultaneous determination of omeprazole and its metabolites in human plasma by liquid chromatography-mass spectrometry.[1][3] Journal of Chromatography B. [\[Link\]](#)
- Uno, T., et al. (2015). Omeprazole Metabolism and CYP2C19 Phenotyping.[1][3][8][9][10][11] Journal of Personalized Medicine. [\[Link\]](#)

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## Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. scispace.com](https://scispace.com) [scispace.com]
- [3. Simultaneous determination of omeprazole and 5'-hydroxyomeprazole in human plasma by liquid chromatography-tandem mass spectrometry - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. researchonline.gcu.ac.uk](https://researchonline.gcu.ac.uk) [researchonline.gcu.ac.uk]
- [5. hhs.gov](https://hhs.gov) [hhs.gov]
- [6. Federal Register :: Bioanalytical Method Validation; Guidance for Industry; Availability](#) [federalregister.gov]
- [7. labs.iqvia.com](https://labs.iqvia.com) [labs.iqvia.com]
- [8. Omeprazole Therapy and CYP2C19 Genotype - Medical Genetics Summaries - NCBI Bookshelf](#) [ncbi.nlm.nih.gov]
- [9. Formation of omeprazole sulphone but not 5-hydroxyomeprazole is inhibited by grapefruit juice - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [10. Improving CYP2C19 phenotyping using stereoselective omeprazole and 5-hydroxy-omeprazole metabolic ratios - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [11. scielo.br](https://scielo.br) [scielo.br]
- To cite this document: BenchChem. [LC-MS/MS for sensitive detection of 5-hydroxyomeprazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1140435/docs#lc-ms-ms-for-sensitive-detection-of-5-hydroxyomeprazole]

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